Technical Guide: N,O-Dimethylhydroxylamine in Weinreb Amide Formation

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Compound of Interest

Compound Name:	*5-Hydroxy-N-methoxy-N-methylpentanamide*
Cat. No.:	*B8526471*

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Executive Summary

This technical guide details the application of N,O-dimethylhydroxylamine in the synthesis of Weinreb amides (N-methoxy-N-methylamides). First reported by Steven Nahm and Steven Weinreb in 1981, this moiety serves as a critical "chemical brake," allowing the selective formation of ketones and aldehydes from carboxylic acid derivatives. Unlike standard esters or acid chlorides, which suffer from uncontrollable over-addition of nucleophiles (yielding tertiary alcohols), Weinreb amides form a stable metal-chelated intermediate that collapses only upon acidic workup.

This guide covers the mechanistic rationale, three distinct synthesis protocols (Standard Coupling, Acid Chloride, and Aluminum-Mediated), and downstream applications, designed for immediate implementation in drug discovery and process chemistry workflows.

Part 1: The Mechanistic Advantage (The Chelation Effect)

The utility of N,O-dimethylhydroxylamine lies in its ability to prevent over-addition.[1]

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In a standard reaction between an ester and a Grignard reagent (

), the initial ketone product is more electrophilic than the starting ester. Consequently, the ketone consumes a second equivalent of the nucleophile immediately, yielding a tertiary alcohol.

The Weinreb amide circumvents this via the Weinreb Chelate. Upon nucleophilic attack, the metal cation (Mg

or Li

) is coordinated by both the carbonyl oxygen and the methoxy oxygen of the N,O-dimethylhydroxylamine. This forms a stable 5-membered cyclic intermediate that does not collapse to the ketone under reaction conditions.[2] The ketone is only liberated during the acidic quench, after the nucleophile has been destroyed.

Mechanism Visualization

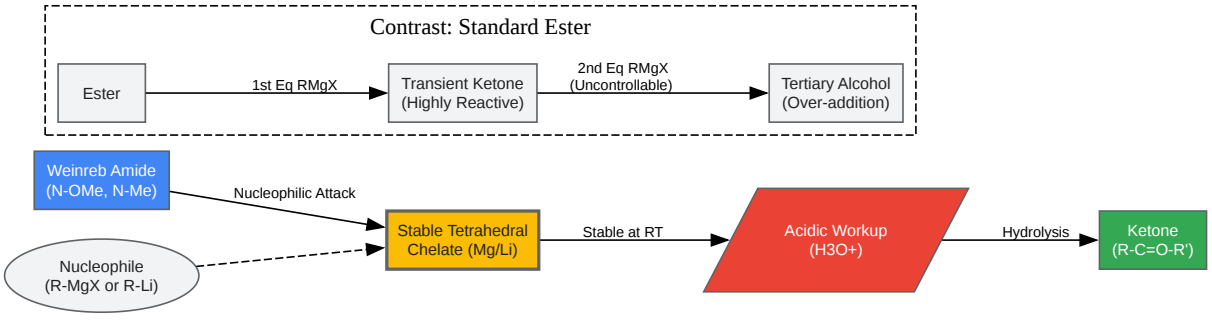

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Figure 1: The mechanistic divergence between Weinreb amides and standard esters. The stable chelate (Yellow) acts as a thermodynamic sink, preventing the second addition.

Part 2: Synthesis Strategies & Protocols

Preparation of the Weinreb amide requires N,O-dimethylhydroxylamine hydrochloride (CAS: 6638-79-5). As this reagent is a hydrochloride salt, a base is required to liberate the free amine.

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Comparison of Synthesis Methods

Method	Reagents	Substrate Scope	Pros	Cons
A. Standard Coupling	EDC·HCl, HOBt, DIPEA	Sensitive Acids, Peptides, Chiral centers	Mild; No racemization; Broad functional group tolerance.	Atom economy (coupling byproducts); Cost of reagents.
B. Acid Chloride	SOCl or (COCl) , Pyridine	Robust Acids, Scale-up	High throughput; Cheap; Simple workup.	Incompatible with acid-sensitive groups; Harsh conditions.
C. Al-Mediated	AlMe (Trimethylaluminum)	Esters, Lactones	Direct conversion of esters (skips hydrolysis); Very high yield.	Safety: AlMe is pyrophoric; Strictly anhydrous conditions required.

Protocol A: Standard EDC Coupling (General Purpose)

Best for: Drug discovery intermediates, amino acids, and acid-sensitive substrates.

Reagents:

- Carboxylic Acid (1.0 equiv)[3]
- N,O-Dimethylhydroxylamine HCl (1.2 equiv)
- EDC·HCl (1.5 equiv)
- HOBt (1.5 equiv) or Oxyma
- Triethylamine (TEA) or DIPEA (3.0 equiv)
- Solvent: DCM or DMF (0.1 M concentration)

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Procedure:

- Activation: Dissolve the carboxylic acid in dry DCM at 0°C. Add EDC·HCl, HOBt, and 1.0 equiv of base. Stir for 15 minutes to form the active ester.
- Amine Prep: In a separate vial, mix N,O-dimethylhydroxylamine HCl with the remaining base (2.0 equiv) in minimal DCM/DMF.
- Coupling: Add the amine mixture to the activated acid solution.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4–12 hours. Monitor by TLC (stain with PMA or Ninhydrin; Weinreb amides often stain distinctively).
- Workup: Dilute with EtOAc. Wash sequentially with:
  - 1N HCl (removes unreacted amine and EDC/urea).
  - Sat. NaHCO

    (removes unreacted acid).
  - Brine.[3]
- Isolation: Dry over MgSO

  , filter, and concentrate. Purification via silica flash chromatography (typically 20-50% EtOAc/Hexanes).

Protocol B: Aluminum-Mediated Direct Aminolysis

Best for: Converting methyl/ethyl esters directly to Weinreb amides without hydrolysis. Essential in total synthesis.

Safety Warning: Trimethylaluminum (AlMe

) is pyrophoric. It ignites on contact with air. Use only in a sealed, inert atmosphere (N

/Ar) with rigorous syringe techniques.

Reagents:

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- Ester substrate (1.0 equiv)[3]
- N,O-Dimethylhydroxylamine HCl (1.5 equiv)
- AlMe

  (2.0 M in Toluene/Hexanes) (1.5 - 2.0 equiv)
- Solvent: Dry DCM or Toluene

Procedure:

- Reagent Formation: In a flame-dried flask under Argon at 0°C, suspend N,O-dimethylhydroxylamine HCl in dry DCM.
- Activation: Slowly add the AlMe

  solution dropwise. Caution: Methane gas evolution will occur. Stir at 0°C for 30 minutes until gas evolution ceases and the solution becomes clear. This forms the aluminum amide species (

).
- Addition: Add the ester substrate (dissolved in minimal dry DCM) to the aluminum amide solution.
- Reaction: Warm to RT. If the ester is hindered, reflux may be required (use Toluene). Stir 2–16 hours.
- Quench (Critical): Cool to 0°C. Carefully quench by dropwise addition of dilute HCl or Rochelle's salt (Potassium sodium tartrate) solution. Note: Rochelle's salt is preferred to break aluminum emulsions.
- Workup: Stir the biphasic mixture vigorously until layers separate clearly. Extract with DCM, dry, and concentrate.

Part 3: Downstream Transformations

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Once synthesized, the Weinreb amide is a gateway to ketones (via Organometallics) or aldehydes (via Hydride reduction).

Workflow Diagram

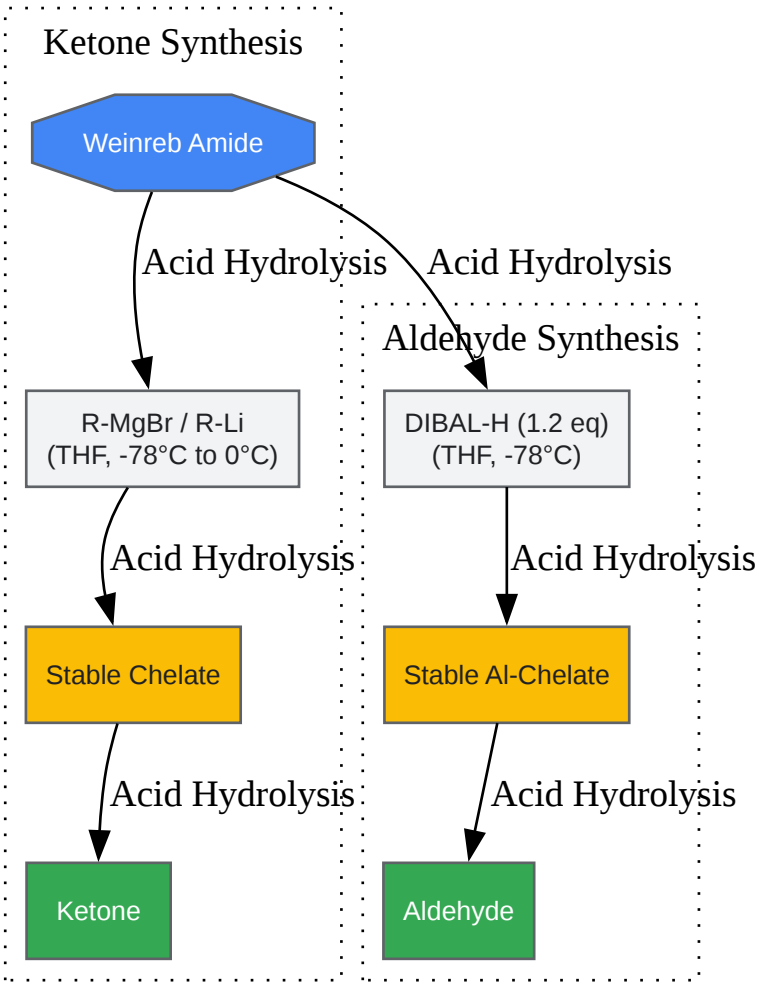

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Figure 2: Divergent synthesis pathways. Both pathways rely on the stability of the metal-chelated intermediate to prevent over-reaction.

Protocol: Ketone Synthesis (Grignard Addition)[4]

- Setup: Flame-dry flask, Argon atmosphere. Dissolve Weinreb amide in dry THF (0.2 M). Cool to 0°C (or -78°C for very reactive nucleophiles).

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- Addition: Add Grignard reagent (1.2 – 1.5 equiv) dropwise.
- Monitoring: Stir for 1–2 hours. The reaction stops at the chelate stage; it will not progress to the alcohol even with excess reagent.
- Quench: Pour into saturated NH

  Cl or 1N HCl. Crucial: The acid is necessary to hydrolyze the N-methoxy-N-methyl amine from the carbonyl.
- Purification: Standard extraction and chromatography.[3]

Part 4: Troubleshooting & Optimization

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Issue	Root Cause	Solution
Low Yield (Amide Formation)	HCl Salt Interference	Ensure sufficient base (at least 2.5–3.0 equiv total) is used to neutralize the HCl salt of the hydroxylamine and the acid generated during coupling.
Emulsions (Al-mediated)	Aluminum Hydroxides	Use Rochelle's Salt (sat. aq. potassium sodium tartrate) during workup.[4] Stir vigorously for >1 hour until two clear layers form.
Starting Material Remains (Ketone Synthesis)	Enolization	If the Grignard acts as a base rather than a nucleophile (common with hindered amides), the starting material is recovered. Fix: Use organolithiums (more nucleophilic) or CeCl additives (Knochel-type conditions) to increase nucleophilicity.
Over-reduction (Aldehyde Synthesis)	Temperature Control	While the Al-chelate is stable, warming a DIBAL-H reaction above -40°C can sometimes lead to hydride transfer. Keep strictly at -78°C until quench.

References

- Nahm, S.; Weinreb, S. M. "N-Methoxy-N-methylamides as effective acylating agents."[5][6][7][8] Tetrahedron Letters, 1981, 22(39), 3815–3818.[5][7] [5][8]
- Lipton, M. F.; Basha, A.; Weinreb, S. M. "Conversion of esters to amides with dimethylaluminum amides: N,N-dimethylcyclohexanecarboxamide." Organic Syntheses,

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1979, 59, 49.

- Mentzel, M.; Hoffmann, H. M. R. "N-Methoxy-N-methylamides (Weinreb amides) in modern organic synthesis."[6] Journal of Praktische Chemie, 1997, 339(6), 517–524.
- Fehlauer, L. A.; Savin, K. A. "Weinreb Amide Synthesis." Organic Chemistry Portal.
- Labadie, J. W.; Stille, J. K. "Mechanistic studies of the Weinreb amide reaction." Journal of the American Chemical Society, 1983, 105, 6129.

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Sources

- 1. Weinreb ketone synthesis - Wikipedia [en.wikipedia.org]
- 2. Weinreb Amides as Directing Groups for Transition Metal-Catalyzed C-H Functionalizations - PMC [pmc.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. pure.psu.edu [pure.psu.edu]
- 6. researchgate.net [researchgate.net]
- 7. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 8. Nahm, S. and Weinreb, S.M. (1981) N-Methoxy-N-Methylamides as Effective Acylating Agents. Tetrahedron Letters, 22, 3815-3818. - References - Scientific Research Publishing [scirp.org]
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